

A head-to-head comparison of two commercially available KLK7 ELISA kits

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Compound of Interest

Compound Name: LK-7

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Head-to-Head Comparison of Commercially Available KLK7 ELISA Kits

For researchers, scientists, and drug development professionals seeking to quantify human Kallikrein 7 (KLK7), selecting the optimal ELISA kit is crucial for generating accurate and reproducible data. This guide provides a detailed head-to-head comparison of two commercially available KLK7 ELISA kits: the Elabscience Human KLK7 ELISA Kit and the RayBiotech Human KLK7 ELISA Kit. An additional alternative from Abcam is also presented.

This comparison focuses on key performance metrics, experimental protocols, and overall usability to aid in your selection process. All data presented is derived from publicly available product datasheets.

Performance Characteristics

A summary of the key quantitative data for each ELISA kit is presented in the table below, allowing for a direct comparison of their performance characteristics.

| Feature | Elabscience Human KLK7 ELISA Kit | RayBiotech Human KLK7 ELISA Kit | Abcam Human Kallikrein 7/KLK7 ELISA Kit |
|-----------------|--|--|--|
| Cat. No. | E-EL-H0194 | ELH-KLK7 | ab287175 |
| Assay Type | Sandwich ELISA | Sandwich ELISA | Sandwich ELISA (SimpleStep) |
| Sample Types | Serum, Plasma, other biological fluids | Serum, Plasma, Cell Culture Supernatates | Serum, Plasma, Cell Culture Supernatates |
| Detection Range | Not explicitly stated in the provided snippets | Not explicitly stated in the provided snippets | 21.88 - 1400 pg/mL[1] |
| Sensitivity | Not explicitly stated in the provided snippets | Not explicitly stated in the provided snippets | 5.3 pg/mL[1] |
| Precision | Intra-assay CV < 10%, Inter-assay CV < 10% | Intra-assay CV < 10%, Inter-assay CV < 12% | Not explicitly stated in the provided snippets |
| Assay Time | Not explicitly stated in the provided snippets | ~5 hours (with overnight option)[2] | 1 hour 30 minutes[1] |
| Reactivity | Human | Human | Human[1] |

Experimental Protocols

Detailed methodologies for each kit are outlined below to provide insight into the experimental workflow and hands-on time.

Elabscience Human KLK7 ELISA Kit Protocol

The Elabscience kit utilizes a standard sandwich ELISA protocol.[3]

- Preparation: Bring all reagents and samples to room temperature. Reconstitute standards and prepare dilutions.
- Sample Addition: Add 100 µL of standards or samples to the pre-coated microplate wells.

- Incubation: Incubate the plate.
- Detection Antibody: Add 100 μ L of biotinylated detection antibody to each well.
- Incubation: Incubate the plate.
- HRP Conjugate: Add 100 μ L of Avidin-HRP conjugate to each well.
- Incubation: Incubate the plate.
- Washing: Wash the wells multiple times.
- Substrate Addition: Add 90 μ L of TMB substrate solution to each well.
- Incubation: Incubate in the dark at 37°C.
- Stop Solution: Add 50 μ L of stop solution to each well.
- Read Plate: Measure the optical density at 450 nm within 15 minutes.

RayBiotech Human KLK7 ELISA Kit Protocol

The RayBiotech kit also follows a conventional sandwich ELISA procedure.[\[2\]](#)

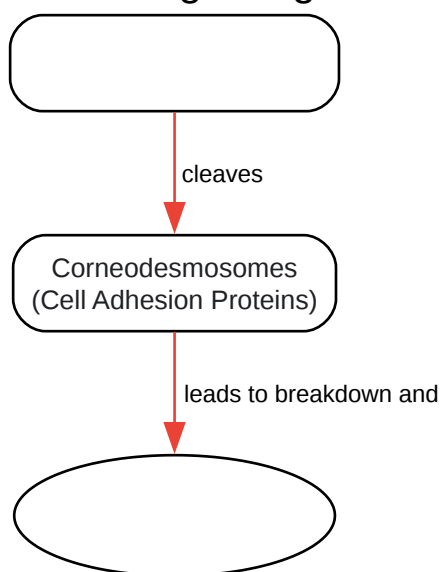
- Preparation: Prepare all reagents, samples, and standards as instructed in the manual.
- Sample Addition: Add 100 μ L of standard or sample to each well.
- Incubation: Incubate for 2.5 hours at room temperature or overnight at 4°C.[\[2\]](#)
- Washing: Wash the wells.
- Biotinylated Antibody: Add 100 μ L of prepared biotinylated antibody to each well.
- Incubation: Incubate for 1 hour at room temperature.[\[2\]](#)
- Washing: Wash the wells.
- Streptavidin Solution: Add 100 μ L of prepared Streptavidin solution to each well.

- Incubation: Incubate for 45 minutes at room temperature.[2]
- Washing: Wash the wells.
- TMB Substrate: Add 100 μ L of TMB One-Step Substrate Reagent to each well.
- Incubation: Incubate for 30 minutes at room temperature in the dark.[2]
- Stop Solution: Add 50 μ L of Stop Solution to each well.
- Read Plate: Read at 450 nm immediately.[2]

Visualized Workflows and Pathways

To further clarify the experimental process and the biological context of KLK7, the following diagrams are provided.

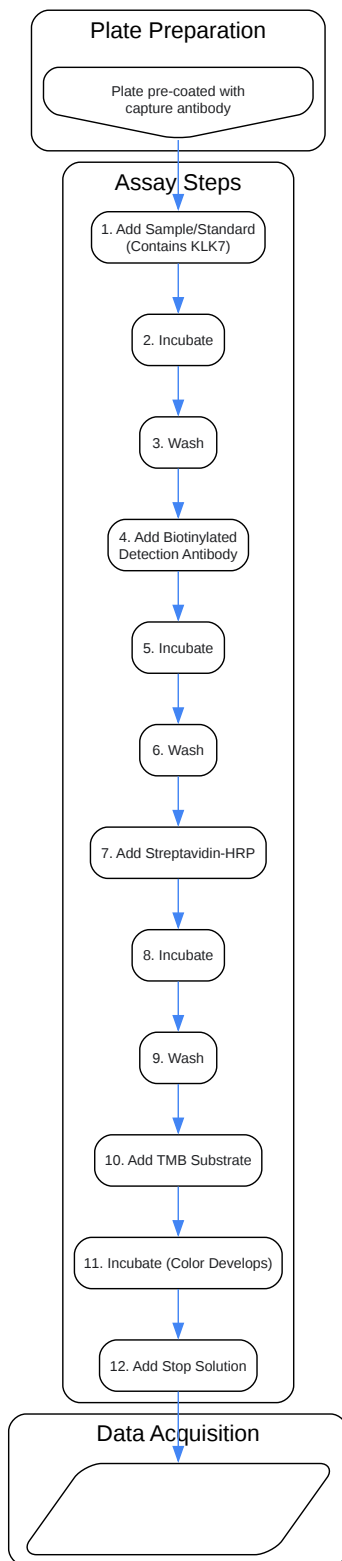
Simplified KLK7 Signaling Pathway in Skin



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Caption: Simplified pathway of KLK7's role in skin desquamation.

General Sandwich ELISA Workflow



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Caption: A generalized workflow for a typical sandwich ELISA protocol.

Concluding Remarks

Both the Elabscience and RayBiotech KLK7 ELISA kits offer robust solutions for the quantification of human KLK7. The choice between them may depend on specific laboratory needs. The RayBiotech kit provides the flexibility of an overnight incubation step, which could be advantageous for workflow planning. The Abcam SimpleStep ELISA kit offers a significantly shorter assay time, which could be a critical factor for high-throughput screening applications.

[1]

Researchers are encouraged to review the datasheets for the most up-to-date information and to consider their specific sample types and experimental design when making a selection. For projects requiring high sensitivity, the Abcam kit specifies a lower detection limit. Ultimately, the optimal kit will align with the specific requirements of your research goals and laboratory workflow.

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References

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